

what is the molecular weight and formula of Calcium Gluceptate

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Compound of Interest

Compound Name: Calcium Gluceptate

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Calcium Gluceptate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physicochemical properties, analytical methodologies, and biological significance of **Calcium Gluceptate**. The information is curated to support research, development, and quality control activities involving this compound.

Physicochemical Properties of Calcium Gluceptate

Calcium Gluceptate is the calcium salt of glucoheptonic acid. It is utilized as a source of calcium, an essential mineral for numerous physiological processes.^{[1][2]} The compound can exist in anhydrous or hydrated forms.^{[3][4][5]}

Property	Value	References
Molecular Formula	C ₁₄ H ₂₆ CaO ₁₆	[3][4][6]
Molecular Weight	490.42 g/mol (anhydrous)	[3][4][6]
Appearance	White to slightly yellow, amorphous powder	[7]
Solubility	Very soluble in water; practically insoluble in acetone and ethanol	[7]
pH (1 in 10 solution)	6.0 - 8.0	[3][4][5][7]

Experimental Protocols for Characterization

The identification and quantification of **Calcium Gluceptate** are critical for quality control in pharmaceutical formulations. Standardized methodologies are outlined in pharmacopeias such as the United States Pharmacopeia (USP).

Identification

- Infrared Absorption Spectroscopy (IR): The infrared absorption spectrum of the substance is compared to that of a reference standard (USP **Calcium Gluceptate** RS). The spectra should be concordant.[3][4][5][7]
- Test for Calcium: A solution of **Calcium Gluceptate** (typically 1 in 50 or 20 mg/mL) will yield a positive test for the presence of calcium ions, as per standard wet chemistry identification tests.[3][4][5][7]

Assay (Quantification)

The assay for **Calcium Gluceptate** is typically performed using a complexometric titration with edetate disodium (EDTA).

- Procedure:
 - Accurately weigh approximately 800 mg of **Calcium Gluceptate**.

- Dissolve the sample in 150 mL of water containing 2 mL of 3 N hydrochloric acid.
- While stirring, add approximately 25 mL of 0.05 M edetate disodium from a buret.
- Add 15 mL of 1 N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.
- Continue the titration with 0.05 M edetate disodium to a distinct blue endpoint.
- Each mL of 0.05 M edetate disodium is equivalent to 24.52 mg of $C_{14}H_{26}CaO_{16}$.[\[3\]](#)[\[4\]](#)[\[7\]](#)

Loss on Drying

Thermogravimetric analysis (TGA) is employed to determine the water content of **Calcium Gluceptate**, which can exist in various hydrated forms.

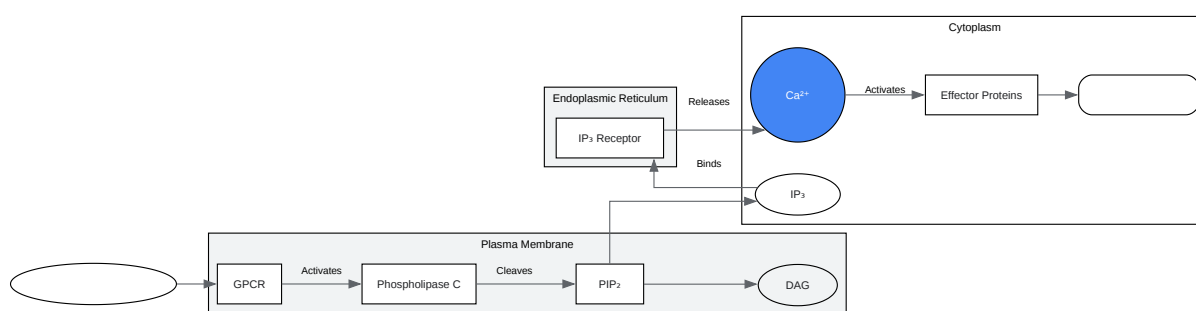
- Procedure:
 - Accurately weigh 10 to 25 mg of the sample.
 - Heat the sample at a rate of 5 °C per minute in a nitrogen atmosphere with a flow rate of 40 mL per minute.
 - Record the thermogram up to 150 °C. Weight loss above approximately 160 °C is indicative of decomposition.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Acceptance Criteria for Anhydrous Form: Not more than 1.0% weight loss.[\[3\]](#)[\[4\]](#)

Biological Significance and Signaling Pathways

Calcium ions (Ca^{2+}) are fundamental to a vast array of cellular signaling pathways, acting as a ubiquitous second messenger.[\[2\]](#) While **Calcium Gluceptate**'s primary pharmacological action is to provide a bioavailable source of calcium to replenish diminished levels in the body, the released calcium ions participate in numerous critical physiological processes.[\[1\]](#) These include neurotransmitter release, muscle contraction, and bone mineralization.[\[2\]](#)[\[8\]](#)

The diagram below illustrates a generalized signaling pathway involving intracellular calcium. An external stimulus activates a G-protein coupled receptor (GPCR), leading to the activation of Phospholipase C (PLC). PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP_2) into

inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, triggering the release of stored Ca²⁺ into the cytoplasm. This increase in intracellular Ca²⁺ concentration then modulates the activity of various downstream effector proteins, leading to a cellular response.



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Caption: Generalized Calcium Signaling Pathway.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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